

KX2-361 tubulin polymerization assay

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Compound Focus: Kx2-361

CAS No.: 897016-26-1

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KX2-361: Dual Src/Tubulin Inhibitor

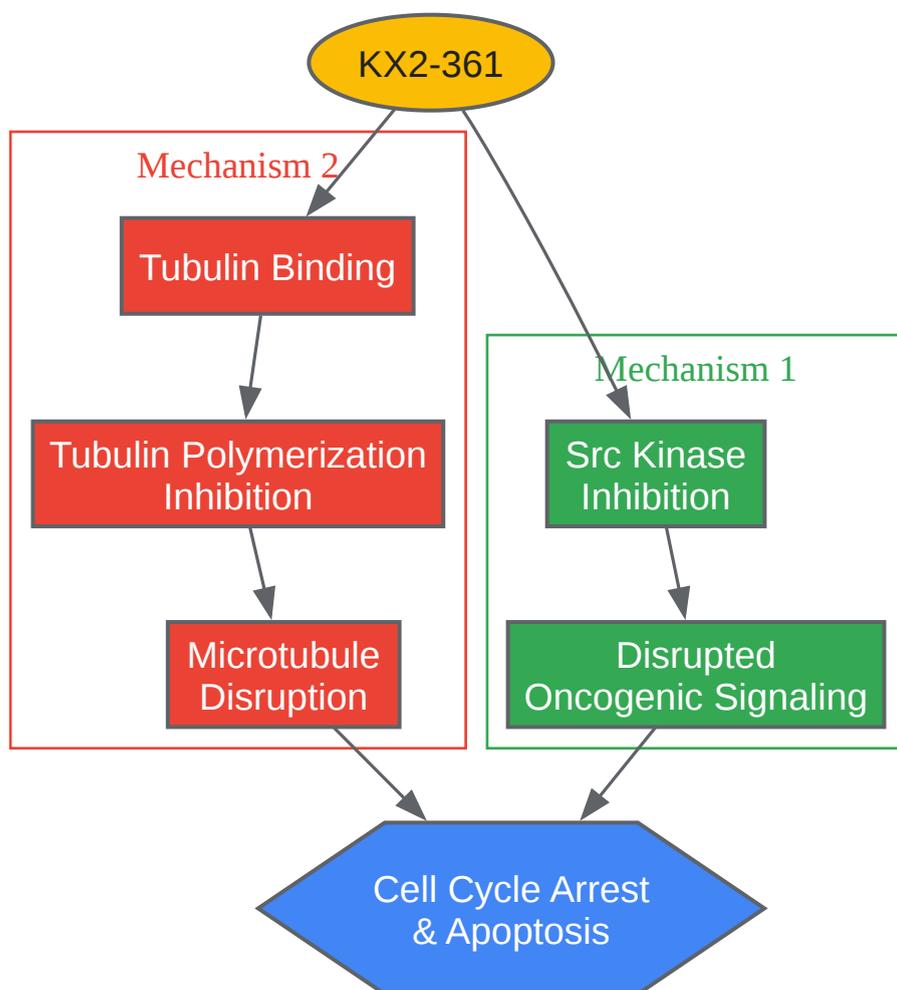
KX2-361 is a novel, orally bioavailable small molecule identified as a dual-mechanism inhibitor. It simultaneously targets **Src kinase signaling** and inhibits **tubulin polymerization** [1] [2]. This dual action is particularly valuable for targeting hard-to-treat cancers like glioblastoma, especially as **KX2-361** has been shown to readily cross the blood-brain barrier in mouse models, a significant challenge for many CNS-active therapeutics [2] [3].

Dual Mechanism of Action

The therapeutic effect of **KX2-361** arises from its action on two distinct cellular targets:

- **Inhibition of Src Kinase Signaling:** **KX2-361** reduces the level of Src autophosphorylation, disrupting oncogenic signaling pathways that promote cell proliferation and survival [2] [3].
- **Inhibition of Tubulin Polymerization:** **KX2-361** binds directly to tubulin, disrupting the cellular microtubule architecture. This leads to cell cycle arrest and is a classic mechanism of antimetabolic agents [2].

The following diagram illustrates how these two mechanisms converge to exert antiproliferative effects.



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Key Experimental Findings

The biological effects of **KX2-361** have been characterized in both cellular and animal models.

Table 1: Antiproliferative Activity (IC₅₀) of KX2-361 and Reference Compounds [4]

Compound	Capan-1 (µM)	HCT-116 (µM)	NCI-H460 (µM)	DND-41 (µM)	HL-60 (µM)	K-562 (µM)	Z-138 (µM)
KX2-361	Data from source						

Compound	Capan-1 (μM)	HCT-116 (μM)	NCI- H460 (μM)	DND-41 (μM)	HL-60 (μM)	K-562 (μM)	Z-138 (μM)
TUB015	0.08	0.09	0.06	0.11	0.09	0.07	0.12
Niclosamide	0.9	1.0	1.8	1.3	1.0	0.9	1.0
Nocodazole	0.09	0.08	0.09	0.10	0.08	0.07	0.10

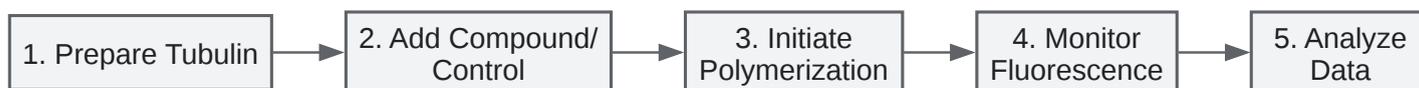
Note: Specific IC_{50} values for **KX2-361** in this panel were not fully detailed in the available search results. The table structure is provided for context and comparison with reference compounds.

Table 2: In Vivo Efficacy of **KX2-361** in a Murine Glioblastoma Model [2] [3]

Parameter	Finding
Animal Model	Syngeneic orthotopic GL261 glioblastoma in C57BL/6 mice
Administration	Oral
Blood-Brain Barrier	Readily crossed
Therapeutic Effect	Active against orthotopic GL261 gliomas
Long-Term Survival	Induced 30% long-term complete tumor remission
Immune System Role	Effect required an adaptive immune system; not observed in immunodeficient mice

Detailed Experimental Protocols

Here is a generalized workflow and detailed methodology for conducting a tubulin polymerization assay, based on standard approaches used in the field and referenced in the studies on **KX2-361** and related compounds [2] [4].



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Protocol: Tubulin Polymerization Inhibition Assay

Objective: To assess the direct effect of **KX2-361** on the kinetics of tubulin polymerization in a cell-free system [2] [4].

Materials:

- **Purified Tubulin:** Porcine brain tubulin (>99% pure), kept on ice.
- **Test Compound:** **KX2-361** dissolved in DMSO. Prepare a working concentration that results in a final DMSO concentration of $\leq 1\%$ in the assay.
- **Controls:**
 - **Negative Control:** Tubulin with DMSO vehicle only.
 - **Positive Control:** A known tubulin polymerization inhibitor (e.g., Nocodazole).
- **GTP Solution:** Prepared in the polymerization buffer.
- **Polymerization Buffer:** 1 M glutamate, 1 M $MgCl_2$, 5% glycerol in PIPES buffer.
- **Equipment:** Fluorescence spectrometer with a thermoregulated cuvette chamber, cuvettes, timer, pipettes.

Procedure:

- **Preparation:** Dilute purified tubulin to a final concentration of 3 mg/mL in ice-cold polymerization buffer. Keep the tubulin solution on ice at all times before the assay begins.
- **Pre-incubation:** In a pre-chilled cuvette, mix the tubulin solution with the test compound (**KX2-361**), positive control, or vehicle control. Gently pipette to mix.
- **Baseline Reading:** Place the cuvette in the spectrometer, which is pre-set to 4°C. Allow the mixture to equilibrate for 1-2 minutes. The fluorescence (excitation 340-360 nm, emission 410-450 nm) should be stable and low.
- **Initiate Polymerization:** Rapidly shift the temperature to 37°C. This is time "zero" for the reaction. Add GTP to a final concentration of 1 mM simultaneously with or immediately after the temperature shift.
- **Kinetic Measurement:** Immediately begin recording fluorescence at 37°C. Take readings every 30-60 seconds for 30-40 minutes. The fluorescence will increase as microtubules form and scatter more light.

- **Data Analysis:** Plot fluorescence (y-axis) against time (x-axis) for all samples. Compare the polymerization curves of **KX2-361** with the vehicle and positive controls. Key parameters to analyze include:
 - **Lag Phase:** The time before polymerization begins.
 - **Maximal Polymerization Rate:** The steepest slope of the curve.
 - **Final Extent of Polymerization:** The plateau fluorescence level.

Expected Outcome: Compared to the vehicle control, **KX2-361** will show a concentration-dependent increase in the lag phase, a decrease in the polymerization rate, and a reduction in the final extent of polymerization, indicating effective inhibition [2].

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